

# environmental fate and biodegradability of 1-decanol

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## Compound of Interest

Compound Name: 1-Decanol

Cat. No.: B1663958

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An In-Depth Technical Guide to the Environmental Fate and Biodegradability of **1-Decanol**

## Introduction

**1-Decanol** (CAS 112-30-1), also known as decyl alcohol or capric alcohol, is a straight-chain fatty alcohol with the molecular formula  $C_{10}H_{22}O$ .<sup>[1][2]</sup> It presents as a colorless, viscous liquid with a characteristic sweet, fat-like odor.<sup>[2]</sup> Due to its amphipathic nature, **1-decanol** finds extensive use in various industrial and commercial applications, including the manufacturing of plasticizers, lubricants, surfactants, solvents, and as a fragrance ingredient.<sup>[3][4]</sup> Its ability to permeate the skin has also led to investigations into its use as a penetration enhancer for transdermal drug delivery. Given its widespread production and use, a thorough understanding of its environmental fate, biodegradability, and ecotoxicological profile is essential for assessing its environmental risk and ensuring its safe application. This guide provides a comprehensive technical overview of the current scientific knowledge on these aspects.

## Physical and Chemical Properties

The environmental transport and fate of a chemical are largely governed by its physical and chemical properties. These properties determine its partitioning between environmental compartments such as air, water, soil, and biota.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O	
Molar Mass	158.28 g/mol	
Appearance	Colorless viscous liquid	
Density	0.829 g/cm <sup>3</sup> at 20-25 °C	
Melting Point	5-7 °C	
Boiling Point	230-231 °C	
Flash Point	82 - 108 °C	
Vapor Pressure	<1 hPa at 20 °C	
Water Solubility	0.37 g/100ml (370 mg/L) at 20°C (Very Poor)	
Octanol/Water Partition Coefficient (log Pow)	4.23 - 4.57	
Auto-ignition Temperature	254 - 255 °C	

## Environmental Fate and Transport

The environmental fate of **1-decanol** is characterized by rapid biodegradation under aerobic conditions and a low potential for bioaccumulation. Its physical properties suggest it will partition to soil and sediment if released to water, with some volatilization occurring.

## Abiotic Degradation

Abiotic degradation processes for **1-decanol** in the environment are considered minor compared to biodegradation.

- Hydrolysis: **1-decanol** lacks functional groups susceptible to hydrolysis under typical environmental pH and temperature conditions. Therefore, hydrolysis is not an expected environmental fate process.

- **Photolysis:** In the atmosphere, **1-decanol** released as vapor will be degraded by reacting with photochemically produced hydroxyl radicals. While specific atmospheric half-life data is not detailed in the provided results, this is a known degradation pathway for volatile organic compounds.

## Biodegradation

**1-decanol** is classified as "readily biodegradable," indicating that it is unlikely to persist in the environment.

- **Aerobic Biodegradation:** This is the primary degradation pathway for **1-decanol** in soil and aquatic environments. The process is initiated by microorganisms that oxidize the terminal methyl group. The pathway involves the sequential oxidation of **1-decanol** to decanal and then to decanoic acid. The resulting fatty acid is then metabolized through the  $\beta$ -oxidation pathway, ultimately leading to mineralization into carbon dioxide and water.
- **Anaerobic Biodegradation:** While aerobic degradation is dominant, anaerobic processes can occur in environments devoid of oxygen, such as deep sediments. The anaerobic degradation of fatty alcohols typically involves a syntrophic consortium of bacteria. The initial steps involve the conversion of the alcohol to the corresponding fatty acid, which is then broken down by acetogenic bacteria into acetate,  $\text{CO}_2$ , and  $\text{H}_2$ . Methanogenic archaea then convert these intermediates into methane and carbon dioxide.

Biodegradation Data	
Classification	Readily Biodegradable
Result	88% degradation after 30 days
Test Guideline	Based on OECD Guidelines
Mineralization ( $\text{ThCO}_2$ ) Prediction	Expected to exceed 60%
Oxygen Demand ( $\text{ThOD}$ ) Prediction	Expected to exceed 60%
10-day Window	Pass

## Bioaccumulation and Mobility

- **Bioaccumulation:** The potential for **1-decanol** to bioaccumulate in aquatic organisms is considered low. Based on its log Kow of 4.57, a Bioconcentration Factor (BCF) of 20 has been estimated. This low BCF value suggests that the substance is not likely to accumulate significantly in the tissues of aquatic organisms.
- **Transport and Mobility:** If released into the environment, **1-decanol** is expected to exhibit moderate mobility in soil. Its low water solubility and relatively high log Kow indicate a tendency to adsorb to organic matter in soil and sediment. Volatilization from water surfaces is expected, with estimated half-lives of 27 hours for a model river and 12 days for a model lake. Due to its low vapor pressure, significant volatilization from dry soil is less likely.

## Ecotoxicological Profile

**1-decanol** is classified as toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.

Table of Aquatic Toxicity

Endpoint	Value	Species	Exposure Time	Reference
Acute Toxicity				
LC50 (Fish)	2.4 mg/L	Fish	96 h	
EC50 (Aquatic Invertebrates)	3.2 mg/L	Aquatic Invertebrates	48 h	
ErC50 (Algae)	2.7 mg/L	Algae	96 h	
Chronic Toxicity				
LC50 (Fish)	3.4 mg/L	Fish	120 h	

| NOEC (Fish) | 0.26 mg/L | Fish | 33 d | |

## Experimental Protocols

The assessment of biodegradability is typically conducted following internationally recognized standards, such as the OECD Guidelines for the Testing of Chemicals.

## Ready Biodegradability - OECD 301F (Manometric Respirometry)

This method is commonly used to assess the ready biodegradability of poorly soluble compounds like **1-decanol**.

Objective: To determine the extent and rate of aerobic biodegradation by measuring oxygen consumption over a 28-day period.

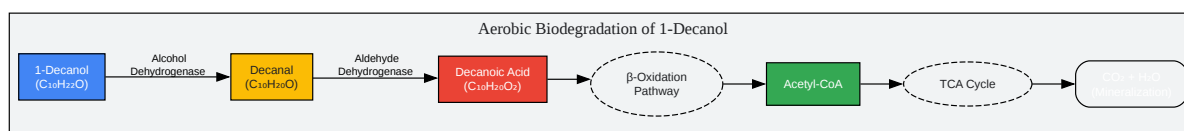
Methodology Summary:

- **Test Substance Preparation:** A known concentration of **1-decanol** (typically at a concentration that provides sufficient carbon without being toxic, e.g., 100 mg/L) is added to a mineral salt medium. Due to its low solubility, it may be adsorbed onto an inert support or emulsified.
- **Inoculum:** The test is inoculated with a small volume of activated sludge from a domestic wastewater treatment plant. The inoculum is washed and aerated prior to use to reduce background respiration.
- **Test Vessels:** The mixture of medium, test substance, and inoculum is placed in sealed vessels equipped with a device to measure oxygen consumption (a respirometer or OxiTop system).
- **Controls:**
  - **Blank Control:** Contains only inoculum and mineral medium to measure the background respiration of the microorganisms.
  - **Reference Control:** A readily biodegradable substance (e.g., sodium benzoate or glucose) is run in parallel to verify the viability and activity of the inoculum.
  - **Toxicity Control:** Contains both the test substance and the reference substance to check for any inhibitory effects of **1-decanol** on the microbial population.
- **Incubation:** The vessels are incubated in the dark at a constant temperature (e.g., 20-25°C) for 28 days. The contents are continuously stirred to ensure oxygen distribution.

- **Data Collection:** Oxygen consumption is measured periodically throughout the 28-day test period.
- **Calculation:** The percentage of biodegradation is calculated by comparing the measured biological oxygen demand (BOD) to the theoretical oxygen demand (ThOD). A substance is considered "readily biodegradable" if it reaches at least 60% of its ThOD within a 10-day window following the start of biodegradation (which itself must begin within the first 14 days of the test).

## Visualizations

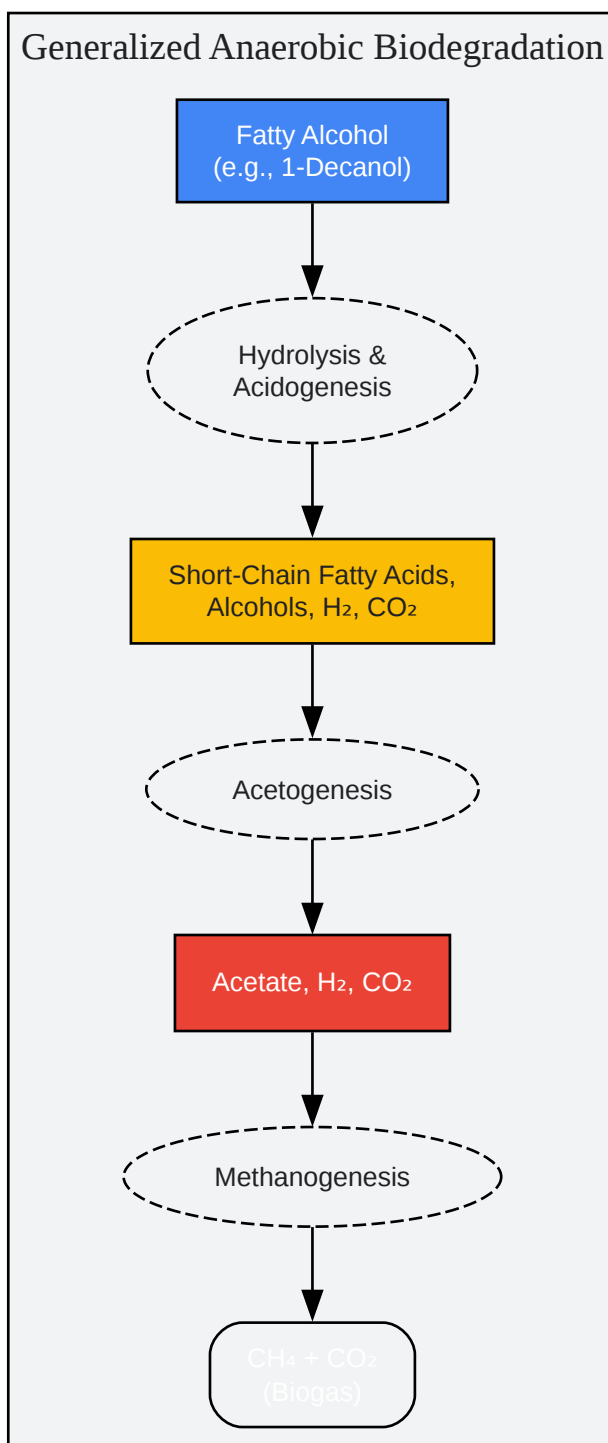
### Aerobic Biodegradation Pathway of 1-Decanol



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Caption: Aerobic degradation pathway of **1-decanol** to mineralization.

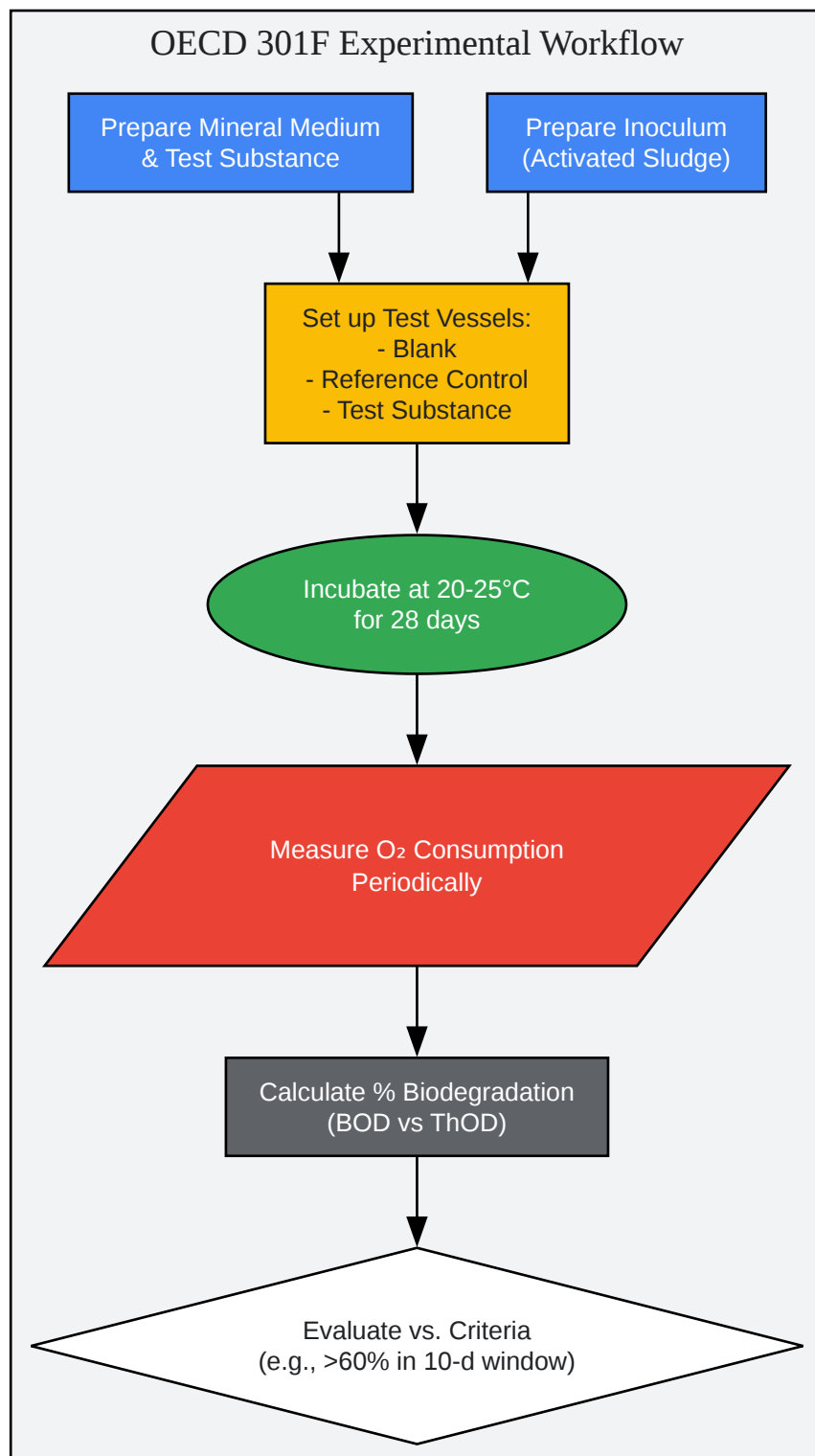
### Generalized Anaerobic Biodegradation Workflow



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Caption: Key stages in the anaerobic degradation of organic matter.

## Experimental Workflow for Biodegradability Testing (OECD 301F)





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Caption: Workflow for OECD 301F ready biodegradability testing.

## Conclusion

**1-Decanol** is a widely used chemical that, upon release to the environment, is not expected to persist. Its primary removal mechanism is rapid aerobic biodegradation, which leads to complete mineralization. The substance has a low potential for bioaccumulation in aquatic organisms. While it is considered toxic to aquatic life, its rapid degradation mitigates long-term exposure risk. Standardized testing protocols, such as those from the OECD, provide a robust framework for assessing its environmental safety profile. This comprehensive understanding of its environmental fate and biodegradability is crucial for professionals in research and drug development to ensure its responsible management and use.

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## References

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- 3. 1-DECANOL - Ataman Kimya [atamanchemicals.com]
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